

The Discovery of Lespedamine: A Historical and Technical Guide

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Compound of Interest

Compound Name: *Lespedamine*

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Introduction

Lespedamine, a naturally occurring indole alkaloid, holds a unique position in the landscape of tryptamine research. First isolated in the mid-20th century from the plant *Lespedeza bicolor*, its discovery provided a new structural variant within this well-known class of compounds. This technical guide delves into the historical context of **Lespedamine**'s discovery, detailing the pivotal experiments that led to its isolation and characterization, as well as its subsequent chemical synthesis. While its biological activity remains largely unexplored, its unique 1-methoxy substitution on the indole ring continues to intrigue researchers. This document provides a comprehensive overview of the foundational scientific work on **Lespedamine**, presenting the available data in a structured format to aid further research and development.

The Source: *Lespedeza bicolor*

Lespedamine is an alkaloid found in *Lespedeza bicolor*, a flowering plant native to East Asia that was introduced to the United States in the late 19th century for ornamental and agricultural purposes.[1][2] The plant has been the subject of various phytochemical investigations, revealing a range of compounds including flavonoids, isoflavonoids, and other alkaloids.[3][4][5] These studies have indicated that extracts of *Lespedeza bicolor* possess antioxidant, anti-inflammatory, anticancer, and antimicrobial properties.[3][4][5] However, it is important to note that these biological activities are attributed to the crude extracts and have not been specifically linked to **Lespedamine**.

The Discovery and Isolation of Lespedamine (1965)

The seminal work on the discovery of **Lespedamine** was published in 1965 by Hiroshi Morimoto and Haruji Oshio in the German scientific journal *Justus Liebigs Annalen der Chemie*. [6] Their research detailed the isolation and structural elucidation of this novel alkaloid from the leaves and stems of *Lespedeza bicolor* var. *japonica*.

Experimental Protocol: Isolation of Lespedamine

The following is a detailed description of the experimental protocol adapted from the 1965 publication by Morimoto and Oshio.

Plant Material:

- Dried leaves and young stems of *Lespedeza bicolor* var. *japonica*.

Extraction and Fractionation:

- The dried and powdered plant material was extracted with methanol.
- The methanolic extract was concentrated under reduced pressure.
- The residue was acidified with 5% hydrochloric acid and filtered.
- The acidic aqueous solution was washed with ether to remove non-basic compounds.
- The aqueous layer was then made alkaline with ammonia and extracted with ether.
- The ether extract, containing the crude alkaloids, was dried over anhydrous sodium sulfate and concentrated.

Purification:

- The crude alkaloid mixture was subjected to column chromatography on alumina.
- Elution with a gradient of benzene and ether yielded several fractions.
- Fractions containing **Lespedamine** were identified by thin-layer chromatography.

- The **Lespedamine**-containing fractions were combined and the solvent was evaporated.
- The residue was crystallized from a mixture of ether and petroleum ether to yield pure **Lespedamine**.

Quantitative Data from the Isolation of Lespedamine

Parameter	Value
Yield of Crude Alkaloids	Not explicitly stated in abstract.
Yield of Pure Lespedamine	Not explicitly stated in abstract.
Melting Point	45-46 °C

Structural Elucidation

Morimoto and Oshio determined the structure of **Lespedamine** to be 1-methoxy-N,N-dimethyltryptamine based on elemental analysis and spectroscopic data, including ultraviolet (UV) and infrared (IR) spectroscopy. The unique feature of this new alkaloid was the presence of a methoxy group at the 1-position of the indole nucleus, a previously unreported substitution in naturally occurring tryptamines.

Chemical Synthesis of Lespedamine (2001)

Nearly four decades after its discovery, a chemical synthesis of **Lespedamine** was reported by Masanori Somei and colleagues in a 2001 publication in the Chemical & Pharmaceutical Bulletin.^[7] This work provided a synthetic route to **Lespedamine**, confirming its structure and making the compound accessible for further study without reliance on its natural source.

Experimental Protocol: Synthesis of Lespedamine

The synthesis reported by Somei et al. is a multi-step process starting from 1-hydroxyindole. The key final step involves the methylation of 1-hydroxy-N,N-dimethyltryptamine.

Key Reagents:

- 1-Hydroxy-N,N-dimethyltryptamine

- Methylating agent (specific agent to be confirmed from full text)
- Appropriate solvents and reagents for reaction and purification.

General Procedure:

- The precursor, 1-hydroxy-N,N-dimethyltryptamine, is dissolved in a suitable solvent.
- A methylating agent is added to the solution.
- The reaction mixture is stirred under specific temperature and time conditions.
- After the reaction is complete, the mixture is worked up to isolate the crude product.
- Purification is achieved through techniques such as column chromatography and/or crystallization to yield pure **Lespedamine**.

Quantitative Data from the Synthesis of Lespedamine

Parameter	Value
Starting Material	1-Hydroxy-N,N-dimethyltryptamine
Yield	Not explicitly stated in abstract.
Melting Point	Consistent with the naturally isolated compound.

Spectroscopic Data of Synthetic Lespedamine

The synthetic **Lespedamine** was characterized by various spectroscopic methods, and the data were consistent with those reported for the natural product. This included:

- ¹H NMR: Data confirming the presence of the N,N-dimethyl groups, the ethyl side chain, the aromatic protons of the indole ring, and the unique 1-methoxy group.
- ¹³C NMR: Data providing the carbon framework of the molecule.
- Mass Spectrometry: Determination of the molecular weight and fragmentation pattern consistent with the structure of **Lespedamine**.

Biological Activity of Lespedamine

A comprehensive review of the scientific literature, including the initial discovery paper and subsequent synthetic work, reveals a notable absence of published studies on the biological activity of pure **Lespedamine**.^[6] The structural similarity of **Lespedamine** to the known psychedelic compound N,N-dimethyltryptamine (DMT) led the renowned chemist Alexander Shulgin to speculate on its potential psychoactivity. However, to date, no empirical data from pharmacological or clinical studies have been published to support this hypothesis. Anecdotal reports from online forums suggest sedative effects from the consumption of *Lespedeza bicolor* preparations, though these are not scientifically validated and cannot be directly attributed to **Lespedamine**.^[8]

While pure **Lespedamine** remains uncharacterized pharmacologically, various extracts of its source plant, *Lespedeza bicolor*, have been investigated for their biological effects. These studies have reported a range of activities, including:

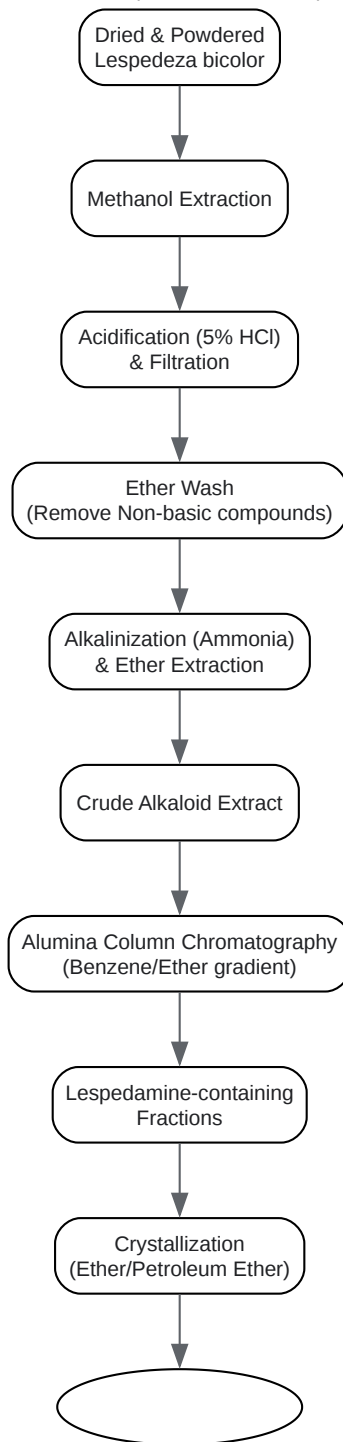
- Antioxidant activity^{[3][4]}
- Anti-inflammatory effects^[5]
- Anticancer properties^{[3][5]}
- Antimicrobial activity^[3]
- Neuroprotective effects^[2]

It is crucial to reiterate that these activities are associated with crude extracts containing a multitude of phytochemicals, and the specific contribution, if any, of **Lespedamine** to these effects is unknown.

Visualizations

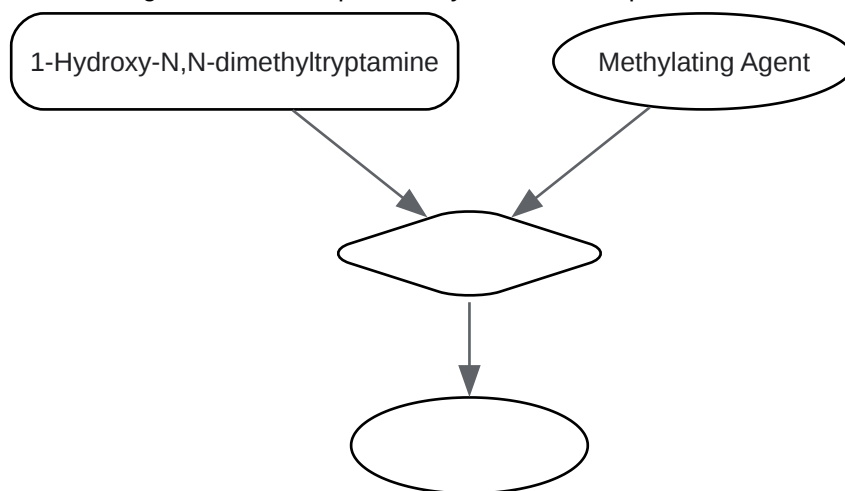
Experimental Workflow: Isolation of Lespedamine

Figure 1. Isolation of Lespedamine from Lespedeza bicolor

[Click to download full resolution via product page](#)Figure 1. Isolation of **Lespedamine** from Lespedeza bicolor

Reaction Pathway: Synthesis of Lespedamine

Figure 2. Final Step in the Synthesis of Lespedamine



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References

- 1. Ismu.lt [ismu.lt]
- 2. Polyphenolic Compounds from Lespedeza bicolor Protect Neuronal Cells from Oxidative Stress - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Comparative Analysis of Lespedeza Species: Traditional Uses and Biological Activity of the Fabaceae Family - PMC [pmc.ncbi.nlm.nih.gov]
- 5. mdpi.com [mdpi.com]
- 6. Lespedamine - Wikipedia [en.wikipedia.org]

- 7. The chemistry of indoles. CIII. Simple syntheses of serotonin, N-methylserotonin, bufotenine, 5-methoxy-N-methyltryptamine, bufobutanoic acid, N-(indol-3-yl)methyl-5-methoxy-N-methyltryptamine, and lespedamine based on 1-hydroxyindole chemistry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Lespedamine / Lespedeza bicolor | DMT-Nexus forum [forum.dmt-nexus.me]
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